

Crisaborole-d4: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Crisaborole-d4*

Cat. No.: *B15575962*

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Introduction: **Crisaborole-d4** is the deuterated analog of Crisaborole, a non-steroidal phosphodiesterase 4 (PDE4) inhibitor. It is primarily utilized as an internal standard in analytical and pharmacokinetic studies to ensure the precise quantification of Crisaborole in biological samples.^{[1][2]} The stable isotope-labeled form of the compound enhances the accuracy of mass spectrometry and liquid chromatography methods.^[2] This guide provides an in-depth overview of **Crisaborole-d4**, including its chemical properties, supplier information, and relevant experimental workflows. This document is intended for research use only and not for human or veterinary applications.^{[3][4]}

Technical Data and Supplier Information

Crisaborole-d4 is available from various chemical suppliers. The following tables summarize key technical specifications and purchasing information compiled from publicly available data.

Table 1: Chemical and Physical Properties of **Crisaborole-d4**

Property	Value
Chemical Name	4-[(1,3-Dihydro-1-hydroxy-2,1-benzoxaborol-5-yl)oxy]benzonitrile-d4[5]
Synonyms	AN-2728-d4, PF-06930164-d4, Eucrisa-d4[1][3]
Molecular Formula	C ₁₄ H ₆ D ₄ BNO ₃ [3][4][5][6][7][8][9]
Molecular Weight	255.07 g/mol [4][5][6][7]
Appearance	Off-white to light yellow solid[6][8]
Storage Conditions	-20°C, protect from light[3][6]

Table 2: Supplier and Product Specifications

Supplier	CAS Number	Purity	Isotopic Enrichment	Available Quantities
MedChemExpress	2268785-42-6[6]	98.8% (QNMR) [6]	97.9%[6]	Not specified
BDGSynthesis	906673-24-3 (unlabelled)[7]	>98% (HPLC)[7]	Not specified	10mg, 25mg[7]
Simson Pharma	2268785-42-6[5]	Not specified	Not specified	Not specified
Sussex Research	N/A	>95% (HPLC)[3]	>95%[3]	Not specified
CymitQuimica	906673-24-3	Not specified	Not specified	5mg, 10mg, 25mg, 50mg, 100mg[8]
Cleanchem	2268785-42-6[9]	Not specified	Not specified	Custom Synthesis[9]

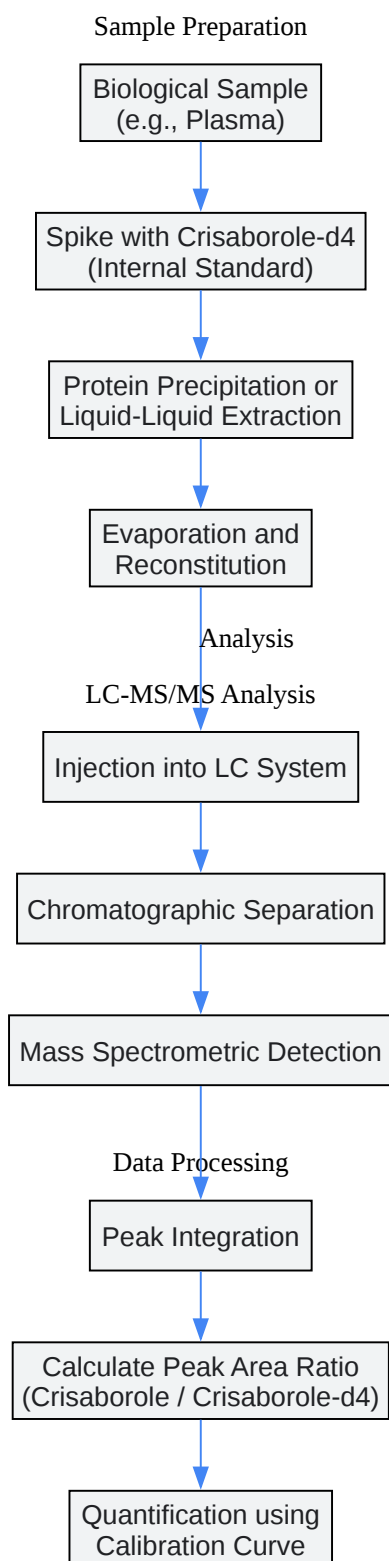
Note: Purity and isotopic enrichment values can vary between batches. It is recommended to consult the Certificate of Analysis provided by the supplier for lot-specific data.[5][7]

Experimental Protocols and Workflows

The primary application of **Crisaborole-d4** is as an internal standard for the quantification of Crisaborole in biological matrices using techniques like liquid chromatography-mass spectrometry (LC-MS).

Bioanalytical Workflow for Crisaborole Quantification

The following diagram illustrates a typical workflow for a pharmacokinetic study involving the analysis of Crisaborole from biological samples.



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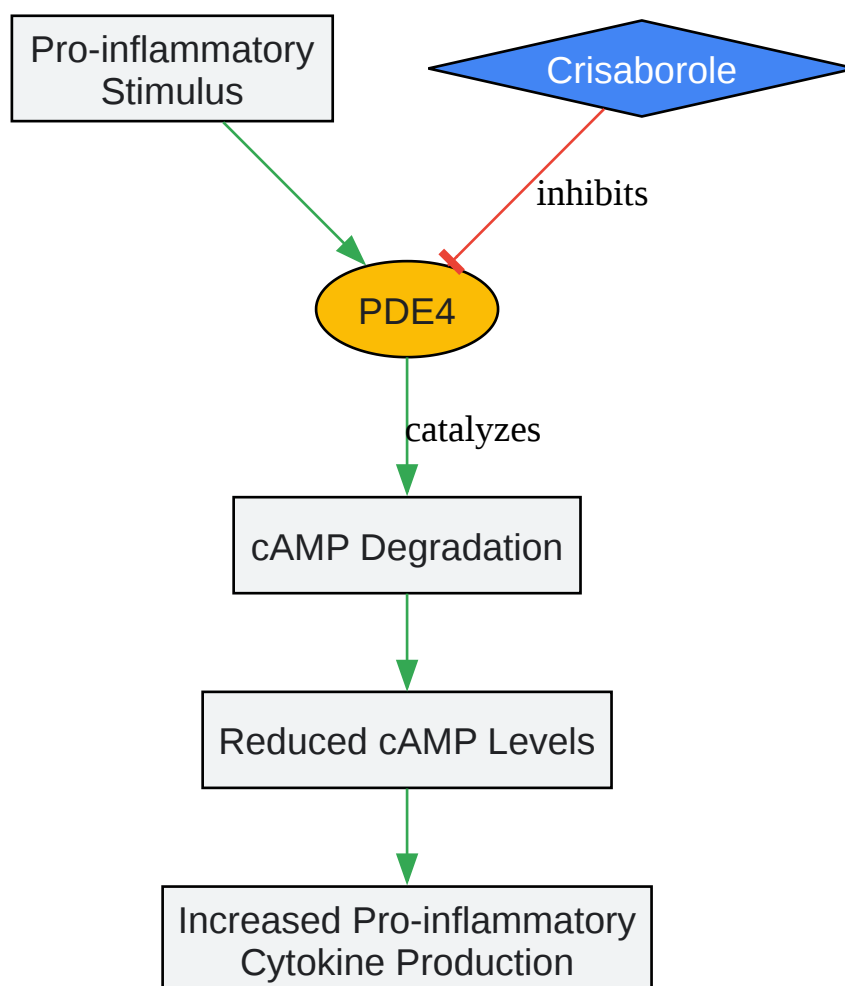
Caption: Bioanalytical workflow for Crisaborole quantification.

Mechanism of Action of Crisaborole

Crisaborole-d4 itself is not pharmacologically active but serves as a tool to study the parent compound. Crisaborole is a phosphodiesterase 4 (PDE4) inhibitor.[10] PDE4 is an enzyme that degrades cyclic adenosine monophosphate (cAMP), a second messenger involved in the regulation of inflammatory responses. By inhibiting PDE4, Crisaborole increases intracellular cAMP levels, which in turn reduces the production of pro-inflammatory cytokines.[10][11]

Crisaborole Signaling Pathway

The diagram below illustrates the simplified signaling pathway of Crisaborole's mechanism of action.



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